

Essential Safety and Operational Guide for 4-Ethylbenzoyl Chloride

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Compound of Interest

Compound Name: *4-Ethylbenzoyl chloride*

Cat. No.: B099604

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **4-Ethylbenzoyl chloride**.

4-Ethylbenzoyl chloride is a corrosive and reactive chemical that demands meticulous handling to ensure laboratory safety. This document provides essential, immediate safety protocols, operational procedures, and disposal plans to minimize risks and ensure the well-being of laboratory personnel.

Hazard Identification and GHS Classification

4-Ethylbenzoyl chloride is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

| Hazard Class | Category | Pictogram | Signal Word | Hazard Statement |
|---|----------|-----------|-------------|--|
| Skin Corrosion/Irritation | 1B | GHS05 | Danger | H314: Causes severe skin burns and eye damage. [1] [2] |
| Serious Eye Damage/Eye Irritation | 1 | GHS05 | Danger | H318: Causes serious eye damage. [1] |
| Acute Toxicity, Oral | 3 | GHS06 | Danger | H301: Toxic if swallowed. [1] |
| Acute Toxicity, Dermal | 4 | GHS07 | Warning | H312: Harmful in contact with skin. [1] |
| Specific target organ toxicity, single exposure; Respiratory tract irritation | 3 | GHS07 | Warning | H335: May cause respiratory irritation. [1] |

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Ethylbenzoyl chloride** is provided below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C9H9ClO |
| Molecular Weight | 168.62 g/mol [1] |
| Appearance | Liquid [2] |
| Boiling Point | 235-236 °C (lit.) [2] |
| Density | 1.147 g/mL at 25 °C (lit.) [2] |
| Flash Point | 113 °C (235.4 °F) - closed cup [2] |
| Solubility | Insoluble in water; soluble in organic solvents like ethanol and acetone. [3] |

Operational Plan: From Preparation to Disposal

This section outlines the standard operating procedure for the safe handling and disposal of **4-Ethylbenzoyl chloride**.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Always handle **4-Ethylbenzoyl chloride** in a certified chemical fume hood to avoid inhalation of vapors.[\[4\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the work area.[\[4\]](#)

Personal Protective Equipment (PPE): The following PPE is mandatory when handling **4-Ethylbenzoyl chloride**:

| PPE Category | Specification |
|--------------------------|--|
| Eye and Face Protection | Tightly fitting safety goggles and a face shield (8-inch minimum). [5] |
| Hand Protection | Chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and removed using the proper technique to avoid skin contact. [5] |
| Skin and Body Protection | A lab coat or chemical-resistant apron. Full-body protection may be required for larger quantities. |
| Respiratory Protection | For situations where vapor or mist is generated, a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) is required. [2] |

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.[\[4\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep containers tightly closed to prevent moisture from entering, as it can react with water.[\[3\]](#)
- Store locked up and away from incompatible materials.[\[6\]](#)

Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Do not let the product enter drains.[\[5\]](#)

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)

Disposal Plan

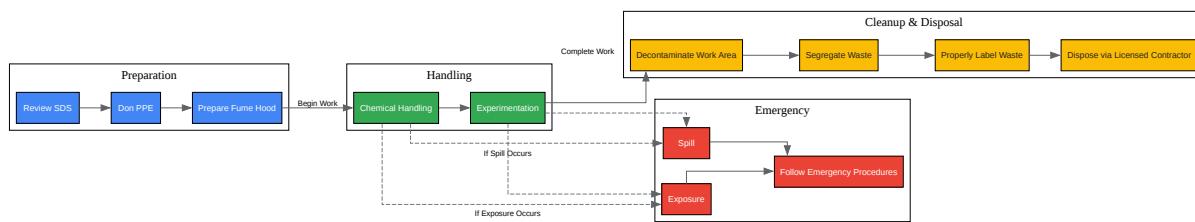
All waste containing **4-Ethylbenzoyl chloride** must be treated as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the hazardous waste through a licensed contractor, following all local, state, and federal regulations.

- It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[6]

Workflow for Safe Handling of 4-Ethylbenzoyl Chloride

The following diagram illustrates the logical workflow for the safe handling of **4-Ethylbenzoyl chloride** in a laboratory setting.



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